

# 3-Bromo-2-oxobornane-8-sulphonic acid safety data sheet and handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-2-oxobornane-8-sulphonic acid

Cat. No.: B117179

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An In-depth Technical Guide to **3-Bromo-2-oxobornane-8-sulphonic Acid**: Safety, Handling, and Application in Chiral Resolution

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling protocols, and an overview of the primary application for **3-Bromo-2-oxobornane-8-sulphonic acid**. The information is compiled for professionals in research and development who utilize chiral reagents in asymmetric synthesis.

## Chemical Identification and Properties

**3-Bromo-2-oxobornane-8-sulphonic acid**, often referred to as 3-bromocamphor-8-sulfonic acid, is a chiral reagent widely employed for the optical resolution of racemic mixtures.<sup>[1]</sup> It is most commonly available as its ammonium salt, (+)-3-Bromocamphor-8-sulfonic acid ammonium salt.<sup>[2]</sup> The safety and handling data presented in this guide are primarily based on the readily available Safety Data Sheets (SDS) for this salt, as the free acid is less common and its handling precautions are largely comparable.

Table 1: Physical and Chemical Properties of (+)-3-Bromocamphor-8-sulfonic acid ammonium salt

Property	Value	Source
CAS Number	14575-84-9	[3]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> BrNO <sub>4</sub> S	[3]
Appearance	White to off-white powder/solid	[3]
Odor	Odorless	[3]
Incompatible Materials	Strong oxidizing agents, Strong acids, Strong bases	[4]
Hazardous Decomposition Products	Nitrogen oxides (NO <sub>x</sub> ), Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> ), Hydrogen halides, Sulfur oxides	[4]

## Safety and Hazard Information

This chemical is considered hazardous and requires careful handling in a laboratory setting. The following tables summarize the key hazard classifications and precautionary measures.

Table 2: GHS Hazard Classification

Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315 - Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319 - Causes serious eye irritation
Specific target organ toxicity – single exposure (Respiratory system)	Category 3	H335 - May cause respiratory irritation

Source:[3]

Table 3: Handling and First Aid

Aspect	Recommendation
Prevention	Wash hands and any exposed skin thoroughly after handling. Wear protective gloves, clothing, eye, and face protection. Avoid breathing dust. Use only outdoors or in a well-ventilated area.[4]
Personal Protective Equipment (PPE)	Wear appropriate protective eyeglasses or chemical safety goggles. Wear protective gloves and clothing to prevent skin exposure.[3][4]
Inhalation	If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
Skin Contact	If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[3]
Eye Contact	If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[3]
Storage	Keep in a dry, cool, and well-ventilated place. Keep container tightly closed.[3][4]
Spill Cleanup	Sweep up and shovel into suitable containers for disposal. Ensure adequate ventilation.[4]

## Experimental Protocols: Chiral Resolution

**3-Bromo-2-oxobornane-8-sulphonic acid** is a primary tool for the separation of enantiomers from a racemic mixture of basic compounds, such as amines.[1] The fundamental principle involves the formation of diastereomeric salts, which possess different physical properties (notably solubility), allowing for their separation by fractional crystallization.

## General Methodology for Chiral Resolution of a Racemic Amine

- **Salt Formation:** The racemic basic compound (e.g., an amine) is reacted with an equimolar amount of the chiral resolving agent, **3-Bromo-2-oxobornane-8-sulphonic acid**, in a suitable solvent. This reaction forms a mixture of two diastereomeric salts.
- **Fractional Crystallization:** The solvent is chosen such that one of the diastereomeric salts is significantly less soluble than the other. Upon cooling or concentration of the solution, the less soluble diastereomer will preferentially crystallize out.
- **Isolation:** The crystallized diastereomeric salt is isolated by filtration. The purity of the isolated salt can be improved by recrystallization.
- **Liberation of the Enantiomer:** The purified diastereomeric salt is then treated with a base (e.g., sodium hydroxide) to neutralize the sulfonic acid and liberate the free base of the desired enantiomer. The deprotonated resolving agent remains in the aqueous layer, while the optically pure amine can be extracted with an organic solvent.
- **Recovery:** The resolving agent can often be recovered from the aqueous layer by acidification and extraction, allowing for its reuse. The other enantiomer can be recovered from the mother liquor from the initial crystallization step.

A patent for a related process describes a method where a racemic  $\alpha$ -amino acid is mixed with ammonium 3-bromocamphor-8-sulfonic acid in acetic acid with a catalytic amount of an aldehyde.<sup>[5]</sup> This forms a slurry where the diastereomeric salts can be separated.<sup>[5]</sup>

## Visualized Workflows

The following diagrams illustrate the logical flow of processes involving **3-Bromo-2-oxobornane-8-sulphonic acid**.

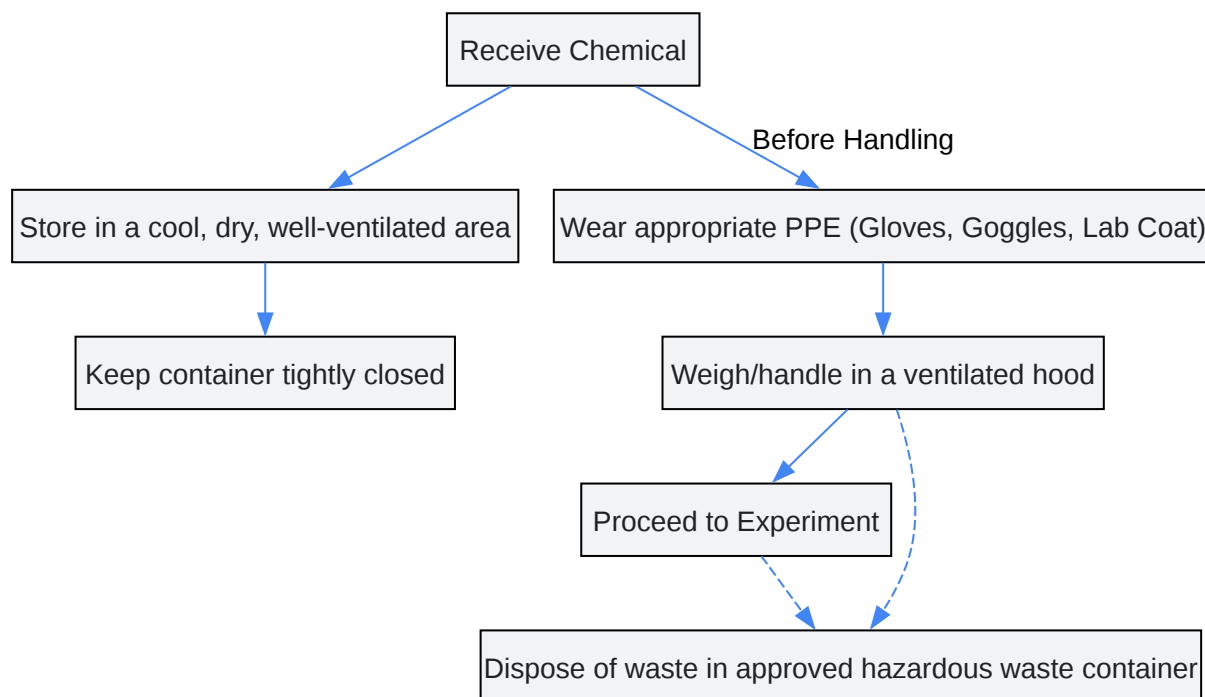


Figure 1: General Handling and Storage Workflow

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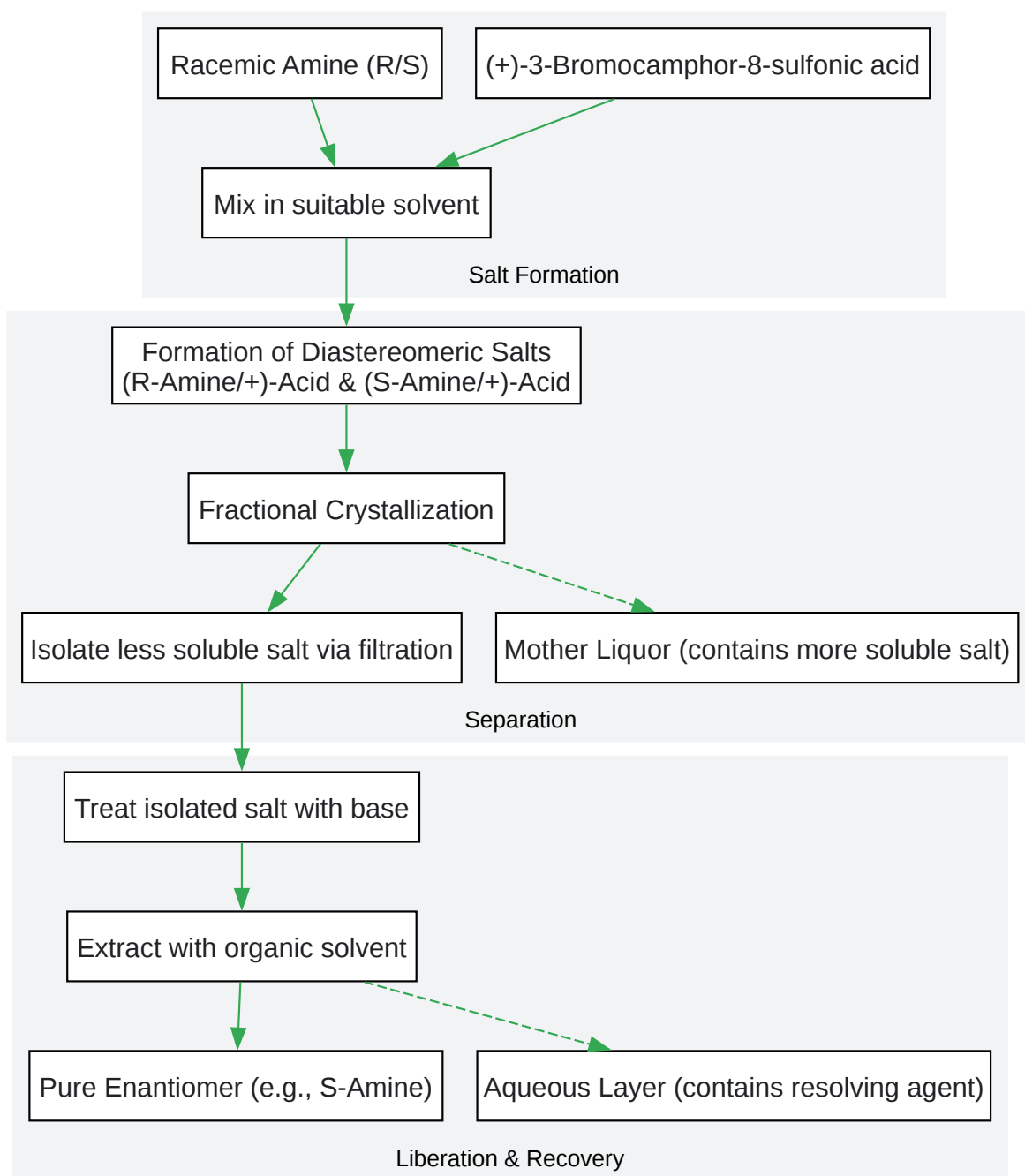


Figure 2: Chiral Resolution Experimental Workflow

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Figure 2: Chiral Resolution Experimental Workflow

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- To cite this document: BenchChem. [3-Bromo-2-oxobornane-8-sulphonic acid safety data sheet and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117179#3-bromo-2-oxobornane-8-sulphonic-acid-safety-data-sheet-and-handling]

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